

# In-Depth Technical Guide: 4-Acetamidobenzyl Chloride (CAS Number 54777-65-0)

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## Compound of Interest

Compound Name: 4-Acetamidobenzyl chloride

Cat. No.: B1329899

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document compiles all available technical information for **4-Acetamidobenzyl chloride**. It must be noted that detailed experimental protocols, spectroscopic data, and specific applications in drug development for this compound are not extensively reported in publicly accessible literature. The experimental protocols and reaction diagrams provided are generalized and illustrative for a compound of this type.

## Executive Summary

**4-Acetamidobenzyl chloride**, also known as N-[4-(chloromethyl)phenyl]acetamide, is a substituted aromatic compound.<sup>[1]</sup> Its structure, featuring a reactive benzyl chloride group and an acetamido moiety, makes it a potentially useful intermediate in organic synthesis, particularly for the development of more complex molecules in pharmaceutical research. This guide provides a summary of its known physicochemical properties, safety information, and a theoretical framework for its synthesis and reactivity.

## Physicochemical Properties

The known physical and chemical properties of **4-Acetamidobenzyl chloride** are summarized below.

Property	Value	Reference
CAS Number	54777-65-0	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO	<a href="#">[2]</a>
Molecular Weight	183.64 g/mol	<a href="#">[2]</a>
Melting Point	151-154 °C	<a href="#">[2]</a>
Appearance	Solid (form not specified)	<a href="#">[3]</a>

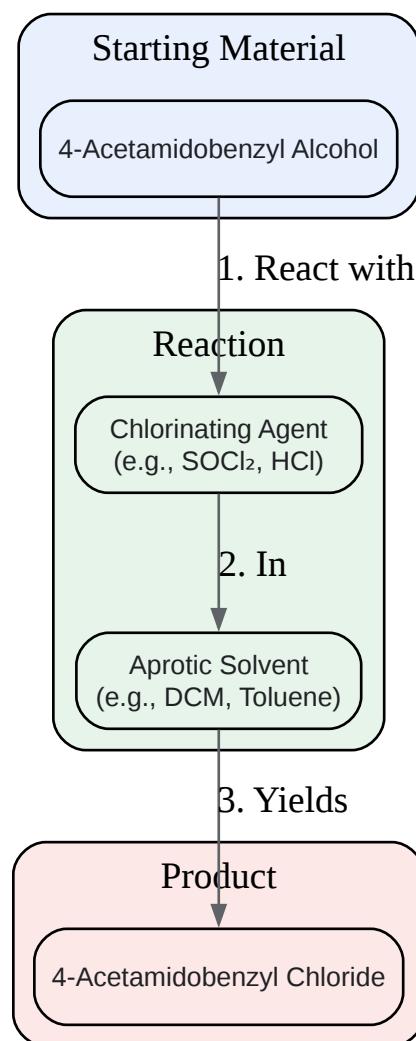
Note: Information regarding boiling point, density, and solubility is not readily available in the searched literature.

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **4-Acetamidobenzyl chloride** is not available in the cited literature, a plausible synthetic route can be conceptualized starting from 4-acetamidobenzyl alcohol. The transformation of a benzyl alcohol to a benzyl chloride is a standard organic transformation.

## Hypothetical Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **4-Acetamidobenzyl chloride** from a suitable precursor.



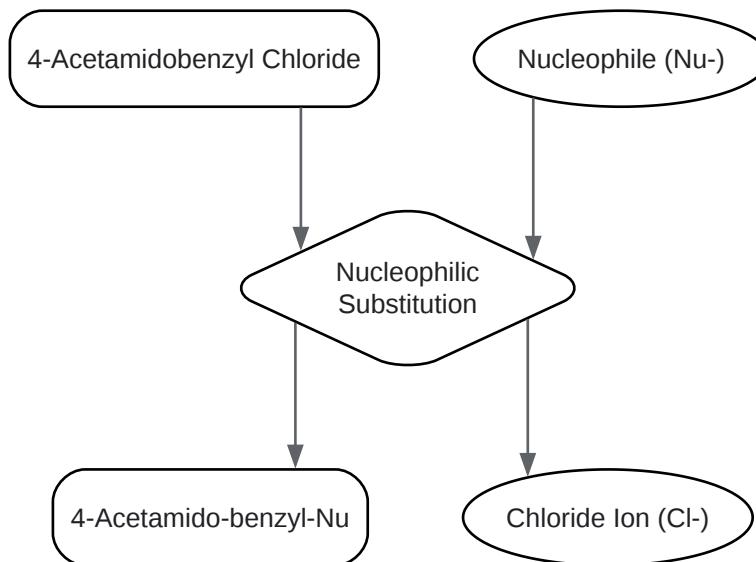
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Caption: Hypothetical synthesis of **4-Acetamidobenzyl Chloride**.

## Reactivity Profile

The primary reactive site of **4-Acetamidobenzyl chloride** is the benzylic carbon bearing the chlorine atom. This makes it susceptible to nucleophilic substitution reactions ( $\text{S}_{\text{n}}2$  or  $\text{S}_{\text{n}}1$ , depending on the conditions). The acetamido group is generally stable under these conditions but can influence the reactivity of the aromatic ring.

The following diagram illustrates a generalized reaction of **4-Acetamidobenzyl chloride** with a nucleophile.



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Caption: Generalized nucleophilic substitution reaction.

## Applications in Research and Drug Development

**4-Acetamidobenzyl chloride** is described as a compound used in organic synthesis and pharmaceutical research.<sup>[1]</sup> Its bifunctional nature (an electrophilic chloromethyl group and a hydrogen-bonding acetamido group) makes it a candidate for use as a building block in the synthesis of more complex molecules with potential biological activity. It can be used to introduce the 4-acetamidobenzyl moiety into various scaffolds. However, specific examples of its use in the synthesis of known drugs or bioactive molecules are not detailed in the available literature.

## Spectroscopic Data

Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **4-Acetamidobenzyl chloride** are not available in the searched public domain. Characterization of this compound would require obtaining this data experimentally.

## Safety and Handling

**4-Acetamidobenzyl chloride** is classified as a hazardous substance. The available safety information is summarized below.

Hazard Class	GHS Pictogram	Hazard Statement
Skin Corrosion/Irritation	GHS05	H314: Causes severe skin burns and eye damage.
Skin Sensitization	GHS07	H317: May cause an allergic skin reaction.
Serious Eye Damage/Irritation	GHS05	H319: Causes serious eye irritation.

#### Handling and Storage:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust.
- Store in a well-ventilated place. Keep container tightly closed.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If on skin, wash with plenty of water.

## Conclusion

**4-Acetamidobenzyl chloride** (CAS 54777-65-0) is a chemical intermediate with potential applications in synthetic and medicinal chemistry. While basic physicochemical properties and safety data are known, a comprehensive understanding of its reactivity, a full spectroscopic profile, and specific applications would require further experimental investigation. Researchers and drug development professionals should consider this compound as a potential building block, but will likely need to perform full characterization and procedural development in-house.

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## References

- 1. 54777-65-0 Cas No. | 4'-(Chloromethyl)acetanilide | Apollo [store.apolloscientific.co.uk]
- 2. 54777-65-0 Cas No. | 4-Acetamidobenzyl chloride | Matrix Scientific [matrix.staging.1int.co.uk]
- 3. 4-ACETAMIDOBENZYL CHLORIDE | 54777-65-0 [chemicalbook.com]
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